

Technical Guide: Toxicity Profile & Mechanisms of 4-Nitrosobenzenesulfonamide

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Compound of Interest

Compound Name: 4-Nitrosobenzenesulfonamide

CAS No.: 2990-12-7

Cat. No.: B1214018

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Executive Summary

4-Nitrosobenzenesulfonamide (4-NO-BS) is the reactive nitroso metabolite of sulfanilamide and serves as the archetypal model for understanding sulfonamide idiosyncratic drug reactions (IDRs). Unlike the parent amine, which is pharmacologically stable, the nitroso derivative is highly electrophilic. It drives toxicity through two distinct but synergistic pathways: oxidative stress via glutathione (GSH) depletion and immunotoxicity via covalent haptenization of intracellular and cell-surface proteins.

This guide provides a technical deep-dive into the synthesis, mechanistic toxicity, and experimental characterization of 4-NO-BS. It is designed to allow researchers to replicate synthesis protocols and validate toxicity models in vitro.

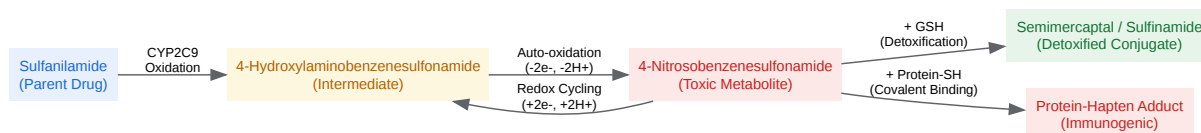
Chemical Identity & Metabolic Context[1][2][3][4]

4-Nitrosobenzenesulfonamide is not a primary pharmaceutical but a transient, toxic metabolite formed in vivo by cytochrome P450 enzymes (primarily CYP2C9) and myeloperoxidase.

Property	Detail
IUPAC Name	4-nitrosobenzenesulfonamide
CAS Registry	2990-12-7
Molecular Formula	
Molecular Weight	186.19 g/mol
Role	Reactive metabolite, Hapten, Pro-oxidant
Precursor	Sulfanilamide (via 4-hydroxylaminobenzenesulfonamide)

Metabolic Activation Pathway

The toxicity of sulfonamides hinges on the N4-oxidation pathway. The parent drug is oxidized to a hydroxylamine, which auto-oxidizes to the nitroso species. This nitroso species can cycle back to the hydroxylamine (redox cycling), generating reactive oxygen species (ROS), or bind covalently to proteins.



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Figure 1: The bioactivation pathway of sulfanilamide.[1][2][3][4][5] The nitroso species is the critical checkpoint between detoxification (GSH) and toxicity (Protein binding).

Mechanisms of Toxicity[8]

Covalent Binding (Haptenization)

The nitroso group is a "soft" electrophile that reacts preferentially with cysteine thiols on proteins. This reaction forms a semimercaptal intermediate, which can rearrange to a stable

sulfinamide adduct.

- Target: Cytosolic proteins and cell-surface membrane proteins.
- Consequence: The modified proteins are processed by antigen-presenting cells (APCs) and presented on MHC molecules, triggering a T-cell mediated immune response (Hypersensitivity).

Oxidative Stress & GSH Depletion

4-NO-BS rapidly depletes cellular glutathione.

- Direct Conjugation: It reacts with GSH to form a semimercaptal, removing free GSH from the pool.
- Redox Cycling: The reduction of the nitroso group back to hydroxylamine consumes NADPH and generates superoxide anions, exacerbating oxidative stress.

Key Metric: Toxicity is observed when cellular GSH levels fall below ~20-30% of baseline.

Experimental Protocols

Synthesis of 4-Nitrosobenzenesulfonamide

Note: Nitroso compounds are unstable and sensitive to light. Prepare fresh or store at -80°C under inert gas.

Objective: Synthesize 4-NO-BS via oxidation of 4-hydroxylaminobenzenesulfonamide.

Reagents:

- 4-Hydroxylaminobenzenesulfonamide (Precursor)
- Iron(III) chloride () or Potassium Peroxymonosulfate (Oxone)
- Ethanol/Water solvent system

Protocol (FeCl₃ Oxidation Method):

- **Dissolution:** Dissolve 1.0 mmol of 4-hydroxylaminobenzenesulfonamide in 10 mL of 50% ethanol/water mixture. Cool to 0°C in an ice bath.
- **Oxidation:** Add 2.0 mmol of [FeCl₃·6H₂O](#) solution dropwise with vigorous stirring. The solution will immediately turn green/blue (characteristic of nitroso monomers) or yellow (dimers), depending on concentration.
- **Extraction:** After 15 minutes, extract the mixture with diethyl ether (3 x 15 mL). The nitroso compound partitions into the organic phase.
- **Washing:** Wash the organic layer with ice-cold water (2 x 10 mL) to remove iron salts.
- **Drying:** Dry over anhydrous [CaH₂](#), filter, and evaporate solvent under reduced pressure in the dark at room temperature.
- **Yield:** Expect a green solid. Store immediately at -80°C.

In Vitro Cytotoxicity Assay (PBMC Model)

Objective: Determine the

IC₅₀ of 4-NO-BS in peripheral blood mononuclear cells (PBMCs).

- **Cell Prep:** Isolate PBMCs from healthy donor blood using Ficoll-Paque density gradient centrifugation. Resuspend at 1×10^6 cells/mL in RPMI 1640 + 10% heat-inactivated FBS.
- **Dosing:** Plate 100 μ L (1×10^5 cells) per well in a 96-well plate.
- **Treatment:** Add 4-NO-BS (dissolved in DMSO) at concentrations ranging from 1 μ M to 500 μ M. Ensure final DMSO concentration < 0.5%.
 - Control: Vehicle (DMSO) only.

- Positive Control: Carbamazepine or known toxicant.[\[6\]](#)[\[7\]](#)
- Incubation: Incubate for 2 hours (short exposure) or 24 hours (long exposure) at 37°C, 5% .
- Viability Readout: Add 20 µL of MTT or Alamar Blue reagent. Incubate 4 hours. Measure absorbance/fluorescence.
- Analysis: Plot % Viability vs. Log[Concentration].

Expected Results:

- LC50 (2h): ~50 - 150 µM (Rapid necrosis due to GSH depletion).
- LC50 (24h): ~10 - 50 µM (Apoptosis/Necrosis mix).

Glutathione (GSH) Depletion Assay

Objective: Quantify the rate of GSH loss upon exposure.

- Incubation: Incubate PBMCs (cells/mL) with 50 µM 4-NO-BS.
- Timepoints: Harvest cells at 0, 15, 30, 60, and 120 minutes.
- Lysis: Wash cells with PBS, lyse in 5% sulfosalicylic acid (to precipitate proteins).
- Measurement: Use Ellman's Reagent (DTNB). Mix supernatant with DTNB buffer. Measure absorbance at 412 nm.
- Result: Expect >50% depletion within the first 30 minutes.

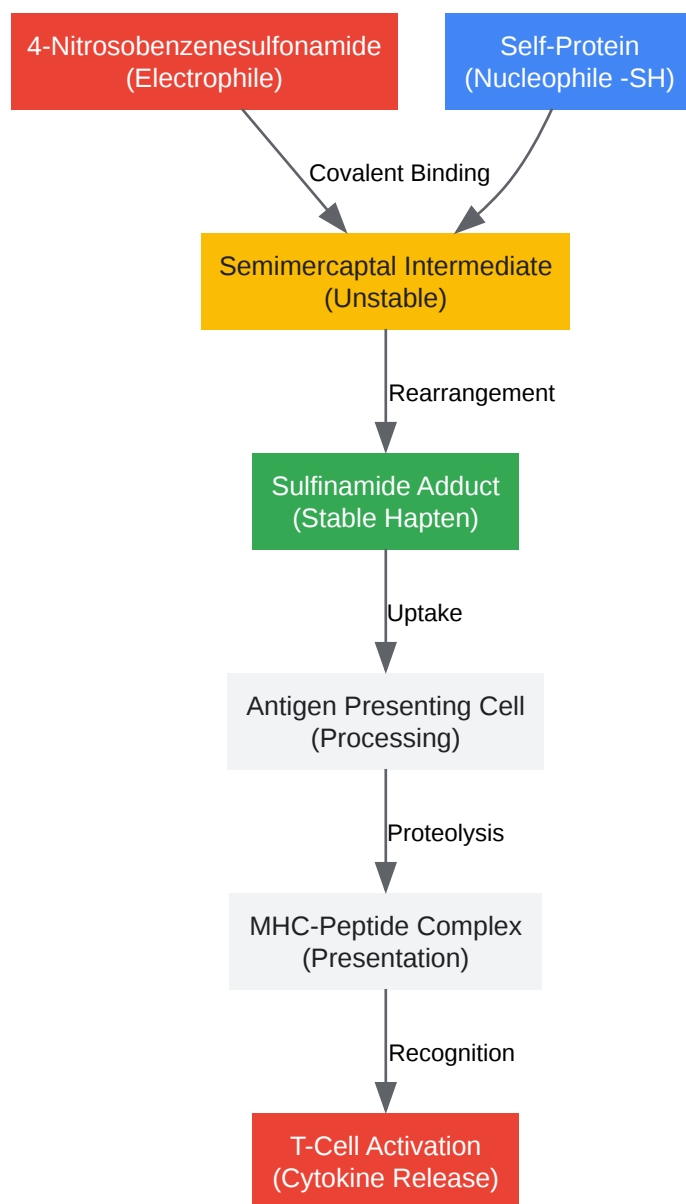
Data Summary & Reference Values

The following values are consensus estimates derived from studies on **4-nitrosobenzenesulfonamide** and its close analog 4-nitrososulfamethoxazole (SMX-NO).

Parameter	Value / Range	Context
Reactive Half-life	< 30 min (in plasma/media)	Rapidly reduced to hydroxylamine or bound to protein.
GSH Reactivity		Extremely fast chemical conjugation.
Cytotoxicity Threshold	~10 μ M	Concentration required to initiate apoptosis in sensitive lymphocytes.
Antigenic Threshold	0.5 - 1.0 μ M	Concentration required to stimulate proliferation of sensitized T-cells. [5] [8]
Primary Protein Target	Cysteine-34 (Albumin)	Major plasma carrier; also intracellular tubulin/actin.

Mechanism Visualization: The Hapten Hypothesis

The diagram below illustrates the "Hapten Hypothesis," detailing how 4-NO-BS transforms a "self" protein into an immunogenic "non-self" entity.



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Figure 2: The Hapten Hypothesis mechanism. The electrophilic nitroso metabolite binds to self-proteins, creating neo-antigens that trigger T-cell mediated hypersensitivity.

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